

# Unraveling the Commercial Landscape of THP-CH<sub>3</sub>-ethyl propionate

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## Compound of Interest

Compound Name: THP-CH<sub>3</sub>-ethyl propionate

Cat. No.: B3351408

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For researchers and professionals in drug development, securing a reliable supply of specialized chemical reagents is paramount. This guide provides an in-depth look at the commercial availability of **THP-CH<sub>3</sub>-ethyl propionate**, a PROTAC (Proteolysis Targeting Chimera) linker comprised of alkyl and ether groups, utilized in PROTAC synthesis.<sup>[1]</sup> While the nomenclature "**THP-CH<sub>3</sub>-ethyl propionate**" appears to be specific, it is commercially available and listed by chemical suppliers.

## Commercial Availability

Several chemical suppliers list **THP-CH<sub>3</sub>-ethyl propionate** in their catalogs, indicating its accessibility for research and development purposes. The following table summarizes the available information from prominent suppliers.

Supplier	Product Name	CAS Number	Additional Information
Amsbio	THP-CH <sub>3</sub> -ethyl propionate	Not Specified	Described as a PROTAC linker for use in PROTAC synthesis. <sup>[1]</sup>
BLD Pharm	ThP-CH <sub>3</sub> -ethyl propionate	3539-40-0	Documentation such as NMR, HPLC, and LC-MS may be available. <sup>[2]</sup>

It is important to note that while the compound is available, detailed specifications such as purity, quantity, and pricing often require direct inquiry with the suppliers.

## Understanding the Chemical Identity

The name "**THP-CH3-ethyl propionate**" suggests a molecule containing a tetrahydropyran (THP) group, a methyl (CH<sub>3</sub>) group, and an ethyl propionate structure. The CAS number provided by BLD Pharm (3539-40-0) corresponds to this specific compound, distinguishing it from other related esters and THP-protected molecules that are also commercially available, such as:

- Ethyl 3-(pyridin-2-ylamino)propanoate[3]
- Ethyl 3,4,5,6-tetrahydro-2-oxo-2h-pyran-3-carboxylate[4]
- Methyl 3-((tetrahydro-2H-pyran-2-yl)oxy)propanoate[5]
- Ethyl 2-methyl-2-(tetrahydro-2H-pyran-4-yl)propanoate[6]
- Basic Ethyl propionate[7][8][9]

Researchers should verify the chemical structure and CAS number to ensure they are procuring the correct reagent for their specific application.

## Experimental Protocols and Signaling Pathways

Due to the specialized nature of **THP-CH3-ethyl propionate** as a PROTAC linker, detailed experimental protocols and its involvement in specific signaling pathways are typically found within proprietary research and development settings or specialized scientific literature. Publicly available, standardized protocols or pathway diagrams for this specific compound are not readily found.

However, a generalized workflow for utilizing a PROTAC linker in the synthesis of a PROTAC molecule can be conceptualized. This involves the chemical conjugation of the linker to a ligand for an E3 ubiquitin ligase and a ligand for the target protein of interest.

Below is a conceptual workflow for PROTAC synthesis utilizing a linker like **THP-CH3-ethyl propionate**.

Caption: Conceptual workflow for PROTAC synthesis.

This diagram illustrates the general steps involved in synthesizing a PROTAC molecule, where a bifunctional linker is used to connect the two key ligand components. The specific chemical reactions and conditions would be dependent on the functional groups present on the ligands and the linker.

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